

WAY-163909 Dose-Response Curve Optimization: A Technical Support Guide

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Compound of Interest

Compound Name: WAY-604439

Cat. No.: B10801521

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This technical support center provides researchers, scientists, and drug development professionals with essential information for optimizing dose-response curve experiments using WAY-163909, a selective 5-HT_{2C} receptor agonist. The following sections offer troubleshooting guidance, detailed experimental protocols, and quantitative data to facilitate successful and reproducible experimental outcomes.

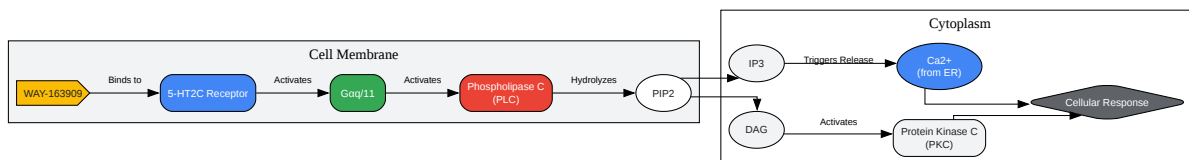
Quantitative Data Summary

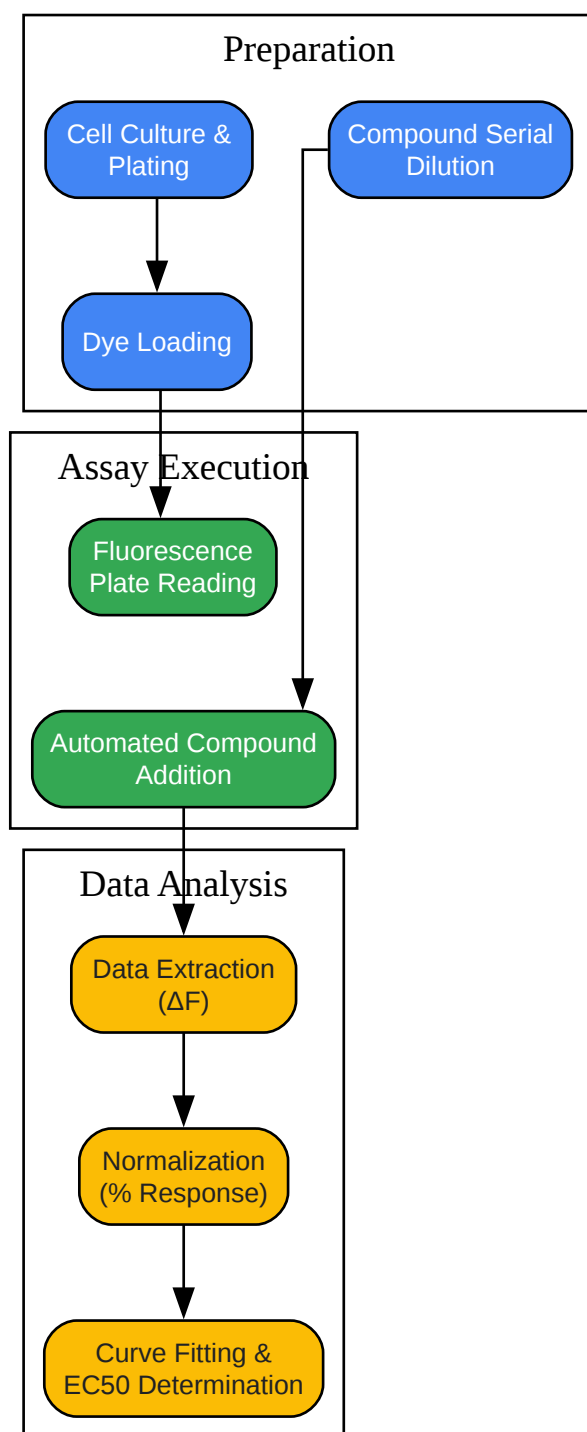
The following table summarizes the binding affinity and functional potency of WAY-163909 for serotonin 5-HT₂ receptors. This data is critical for designing dose-response experiments and interpreting the results.

Parameter	Receptor	Value	Assay Type	Reference
EC50	Human 5-HT2C	18.4 nM	Intracellular Calcium Release	[1]
Emax	Human 5-HT2C	100% (relative to WAY-163909)	Intracellular Calcium Release	[1]
Ki	Human 5-HT2C	10.5 nM	Radioligand Binding	
Ki	Human 5-HT2A	212 nM	Radioligand Binding	
Ki	Human 5-HT2B	484 nM	Radioligand Binding	
ID50	Cocaine Self-Administration (Rhesus Monkeys)	1.19 mg/kg	In vivo Behavioral Assay	
ID50	Sucrose Self-Administration (Rats)	0.7 mg/kg	In vivo Behavioral Assay	

Signaling Pathway

WAY-163909 acts as an agonist at the serotonin 2C (5-HT2C) receptor, which is a G protein-coupled receptor (GPCR). The primary signaling cascade initiated by the activation of the 5-HT2C receptor is through the Gq/11 family of G proteins. This activation leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two secondary messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, triggering the release of stored calcium (Ca²⁺) into the cytoplasm. The increase in intracellular calcium, along with the activation of protein kinase C (PKC) by DAG, mediates the downstream cellular responses.





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References

- [1. Synthesis and structure-activity relationships of tools based on WAY163909, a 5-HT2C receptor agonist - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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